

An In-depth Technical Guide on the Solubility of Mercury and Nickel

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Compound of Interest

Compound Name: Mercury;nickel

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This technical guide provides a comprehensive overview of the mutual solubility of mercury and nickel, intended for researchers, scientists, and professionals in drug development and related fields. The document summarizes quantitative solubility data, details experimental methodologies for solubility determination, and presents visualizations of experimental workflows and the temperature-dependent nature of these interactions.

Executive Summary

The interaction between mercury and nickel is characterized by low solubility, particularly at ambient temperatures. The solubility of nickel in mercury is a complex phenomenon, with reported values at room temperature spanning several orders of magnitude. This variability is largely attributed to the formation of several intermetallic compounds. In contrast, the solubility of mercury in solid nickel is considered negligible. Understanding these solubility characteristics is crucial for applications where these two elements may come into contact, such as in certain electrochemical processes, specialized alloys, and historical manufacturing techniques.

Solubility Data

The quantitative data on the solubility of nickel in mercury is presented below. A significant number of studies have focused on this aspect, while data for the solubility of mercury in nickel is sparse, reflecting its extremely low value.

Solubility of Nickel in Mercury

The solubility of nickel in mercury is highly dependent on temperature. At room temperature, there is a notable lack of consensus in the literature, with reported values showing significant discrepancies. This is primarily due to the formation of various nickel-mercury intermetallic compounds, such as NiHg_2 , NiHg_3 , and NiHg_4 , which can influence the equilibrium solubility.^[1] True equilibrium is suggested to be achieved only with the formation of NiHg_4 .^[1]

Table 1: Solubility of Nickel in Mercury at Various Temperatures

Temperature (K)	Temperature (°C)	Solubility (atomic %)	Solubility (mass %)	Notes
290	17	2×10^{-3}	-	
291	18	0.5	-	
293	20	4.8×10^{-4}	-	
293	20	$< 7 \times 10^{-5}$	-	
293	20	4.8×10^{-5}	-	
293	20	6.7×10^{-5}	-	
298	25	4.8×10^{-4}	-	
298	25	1.6×10^{-4}	-	
303	30	$< 7 \times 10^{-6}$	$< 2 \times 10^{-6}$	Analytical detection limit.[1]
Room Temp.	~20-25	7×10^{-3}	-	
Room Temp.	~20-25	1.7×10^{-5}	-	
Room Temp.	~20-25	1.4×10^{-5}	-	
401 - 605	128 - 332	4.3×10^{-5} to 1.09×10^{-2}	-	Break in solubility curve observed at 520 K.[1]
293 - 826	20 - 553	4.8×10^{-5} to 2.9×10^{-2}	-	Break in solubility curve observed at 498 K.[1]
573	300	4.8×10^{-3}	-	At 1023 K, solubility was 0.24 at %.[1]
773 - 1023	500 - 750	-	-	
866	593	3.8×10^{-2}	1.1×10^{-2}	

873	600	3.4×10^{-2}	-
923	650	6.1×10^{-2}	-

Note: The discrepancies in room temperature values are significant and highlight the experimental challenges and the influence of intermetallic compound formation.

Solubility of Mercury in Nickel

The solubility of mercury in solid nickel is reported to be negligible.[2] An experimental method involving heating mercury with nickel and then analyzing the nickel lattice parameter via X-ray diffraction showed no significant change, indicating minimal to no solubility.[2]

Experimental Protocols

Several experimental methodologies have been employed to determine the solubility of nickel in mercury. A generalized protocol based on the literature is described below.

Preparation of Saturated Nickel Amalgam

A common method for preparing a saturated nickel-mercury amalgam involves electrolysis.

- **Electrolyte Preparation:** An electrolyte solution is prepared, for instance, a solution containing nickel sulfate (NiSO_4), nickel chloride (NiCl_2), and boric acid (H_3BO_3).[3]
- **Electrolytic Cell Setup:** A pool of purified mercury serves as the cathode, and a nickel sheet acts as the anode.[3] The electrolyte is floated on top of the mercury.
- **Electrolysis:** A current is passed through the cell, causing nickel ions from the electrolyte to deposit onto and dissolve into the mercury cathode, forming an amalgam.[3] The process is continued until the amalgam is saturated with nickel. Agitation of the mercury can be employed to ensure homogeneity.[3]

Separation of the Saturated Liquid Phase

To analyze the solubility, the saturated liquid amalgam must be separated from any solid intermetallic compounds or undissolved nickel.

- **Centrifugation:** The prepared amalgam is centrifuged at a controlled temperature. This forces the solid phases to settle, allowing for the separation of the homogenous liquid portion.^[1]
- **Filtration:** The amalgam can be filtered through a capillary to remove solid particles.^[1] This is often performed in an inert atmosphere to prevent oxidation.

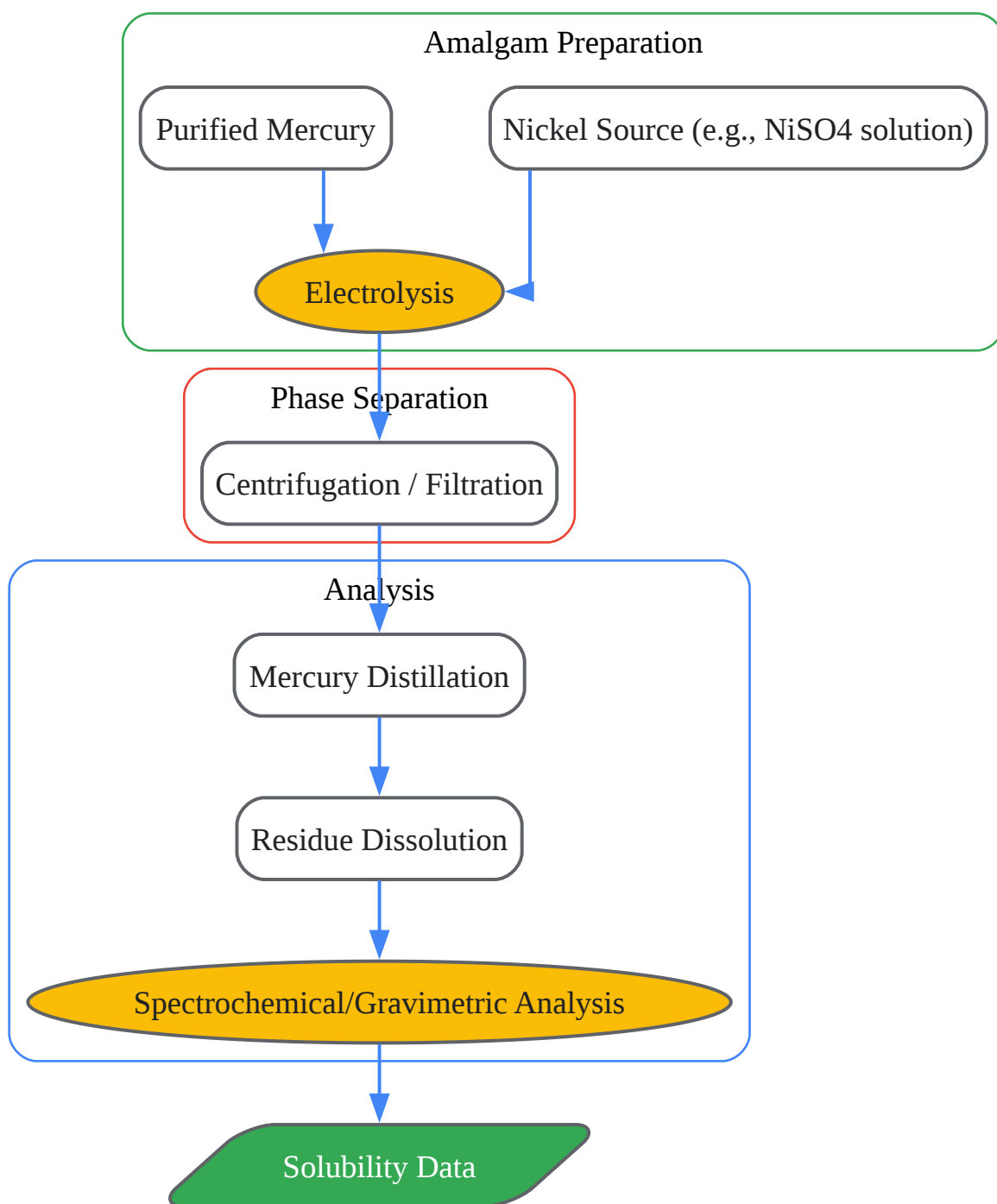
Analysis of Nickel Content in Mercury

The concentration of nickel in the separated liquid amalgam is determined using various analytical techniques.

- **Spectrochemical Analysis:** The mercury is carefully distilled off from the amalgam sample. The remaining residue, containing the dissolved nickel, is then dissolved in an acid (e.g., HCl).^[1] The resulting solution is analyzed for nickel content using spectrochemical methods such as atomic absorption spectrometry (AAS).^[4]
- **Colorimetric Analysis:** The nickel residue can be reacted with a reagent like dimethylglyoxime to produce a colored complex.^[5] The intensity of the color, which is proportional to the nickel concentration, is then measured using a spectrophotometer.^[5]
- **Gravimetric Analysis:** The nickel can be precipitated from the solution as a compound of known stoichiometry, such as nickel dimethylglyoximate.^{[6][7]} The precipitate is then filtered, dried, and weighed to determine the mass of nickel.^{[6][7]}
- **Potentiometric Measurements:** The solubility can also be determined from potentiometric measurements, although this may rely on assumptions about the activity coefficient of nickel in the amalgam.^[1]

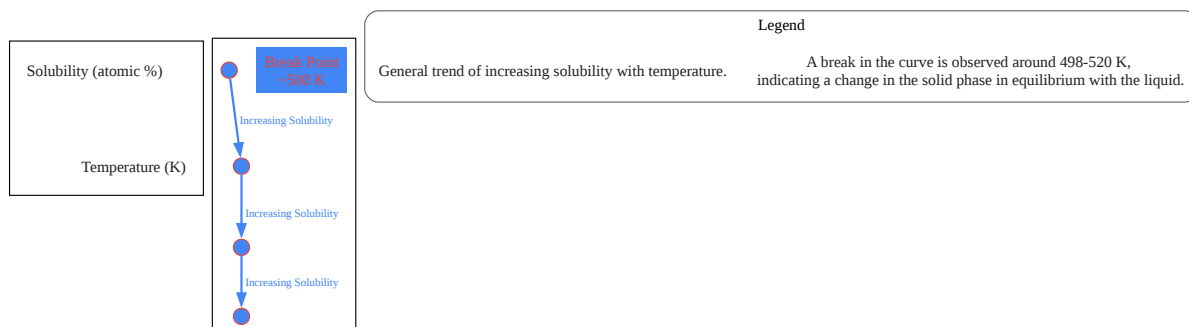
Visualizations

The following diagrams illustrate the experimental workflow for solubility determination and the logical relationship of nickel solubility in mercury as a function of temperature.



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Caption: Experimental workflow for determining the solubility of nickel in mercury.



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Caption: Logical relationship of nickel solubility in mercury as a function of temperature.

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